

Standard Operating Procedure for FR252384: Handling and Storage

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Compound of Interest

Compound Name: FR252384

Cat. No.: B10799463

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This document provides detailed application notes and protocols for the proper handling and storage of **FR252384**, a potent and selective inhibitor of GAK/auxilin. Adherence to these guidelines is crucial for ensuring the integrity and stability of the compound, as well as for maintaining a safe laboratory environment.

Compound Information

Parameter	Value
IUPAC Name	(R)-N-(3-(dimethylamino)propyl)-N'-((R)-1-(naphthalen-1-yl)ethyl)succinamide
CAS Number	252384-04-0
Molecular Formula	C ₂₁ H ₂₉ N ₃ O ₂
Molecular Weight	367.48 g/mol

Safety Precautions and Handling

FR252384 should be handled with care by personnel trained in handling chemical reagents. The following precautions should be observed:

- **Personal Protective Equipment (PPE):** Always wear a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile) when handling the compound.
- **Ventilation:** Handle **FR252384** in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- **Avoid Contact:** Avoid direct contact with skin, eyes, and clothing. In case of accidental contact, follow the first aid measures outlined in the Safety Data Sheet (SDS).
- **Aerosol and Dust Formation:** Avoid generating dust or aerosols. If handling the solid form, weigh it out carefully in an enclosed space.

Storage Conditions

Proper storage is critical to maintain the stability and activity of **FR252384**.

Form	Storage Temperature	Stability	Notes
Solid (Powder)	-20°C	≥ 2 years	Store in a tightly sealed container, protected from light and moisture.
Stock Solution (in DMSO)	-20°C	≥ 6 months	Aliquot to avoid repeated freeze-thaw cycles.
Stock Solution (in Ethanol)	-20°C	≥ 1 month	Aliquot to avoid repeated freeze-thaw cycles.

Experimental Protocols

Preparation of Stock Solutions

The solubility of **FR252384** in common laboratory solvents is provided below. Prepare stock solutions at a concentration higher than the final working concentration to allow for dilution in aqueous media.

Solvent	Solubility
DMSO	≥ 50 mg/mL
Ethanol	≥ 25 mg/mL

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Calculate the required mass: For 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 367.48 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 3.6748 \text{ mg}$
- Weigh the compound: Carefully weigh out approximately 3.67 mg of **FR252384** powder.
- Dissolve in DMSO: Add the weighed powder to a sterile microcentrifuge tube. Add 1 mL of high-purity DMSO.
- Ensure complete dissolution: Vortex the solution gently until the solid is completely dissolved. If necessary, sonicate for a few minutes.
- Aliquot and store: Aliquot the stock solution into smaller volumes in sterile, light-protected tubes and store at -20°C.

Preparation of Working Solutions

For cell-based assays, dilute the stock solution in the appropriate cell culture medium to the final desired concentration.

Important Considerations:

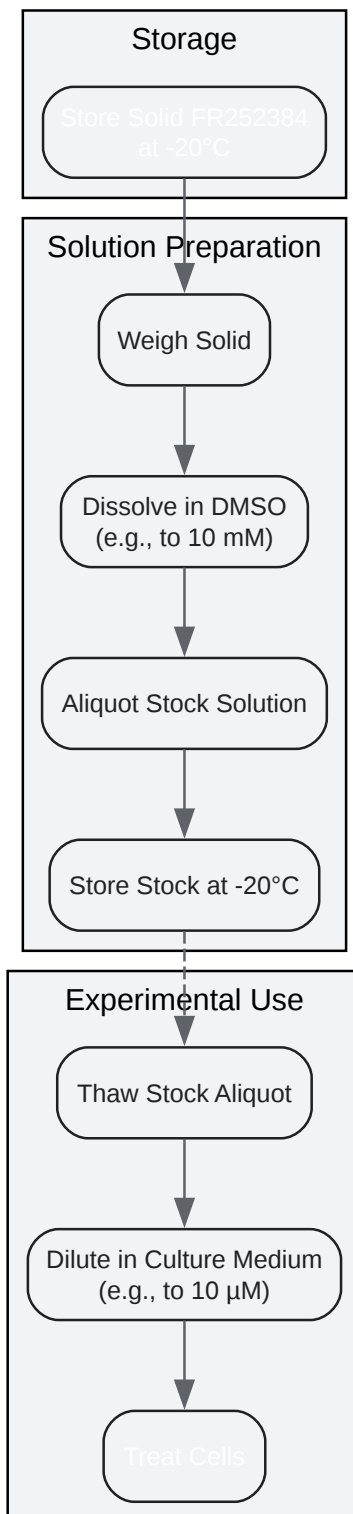
- Final Solvent Concentration: The final concentration of the organic solvent (e.g., DMSO) in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity.
- Aqueous Solubility: **FR252384** has poor aqueous solubility. Prepare working solutions fresh from the stock solution just before use. Do not store aqueous solutions for extended periods.

Protocol for Preparing a 10 μ M Working Solution:

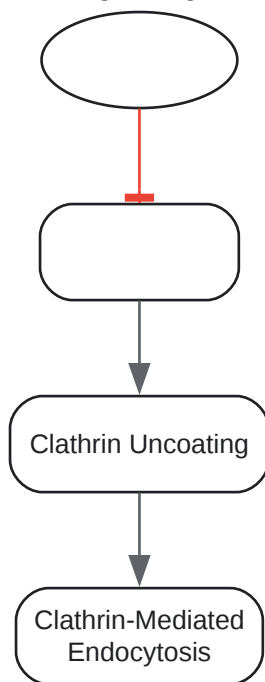
- Thaw the stock solution: Thaw a frozen aliquot of the 10 mM stock solution at room temperature.
- Perform serial dilutions (if necessary): For very low final concentrations, it may be necessary to perform an intermediate dilution.
- Final dilution: Add the appropriate volume of the stock solution to the pre-warmed cell culture medium. For example, to prepare 1 mL of a 10 μ M working solution from a 10 mM stock, add 1 μ L of the stock solution to 999 μ L of cell culture medium.
- Mix thoroughly: Gently mix the working solution by pipetting up and down or by gentle inversion.
- Use immediately: Use the freshly prepared working solution for your experiment without delay.

Visualizations

FR252384 Handling and Preparation Workflow



Simplified GAK/Auxilin Signaling Inhibition by FR252384



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